

ETD151: A Technical Guide to its Antifungal Activity Against *Aspergillus fumigatus*

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Compound of Interest

Compound Name: ETD151

Cat. No.: B1576617

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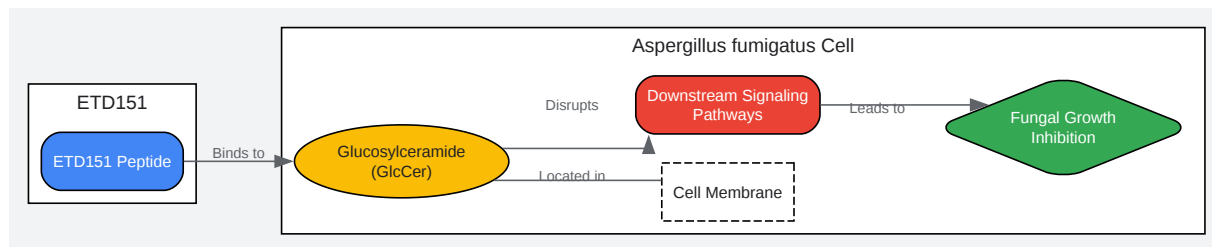
Introduction

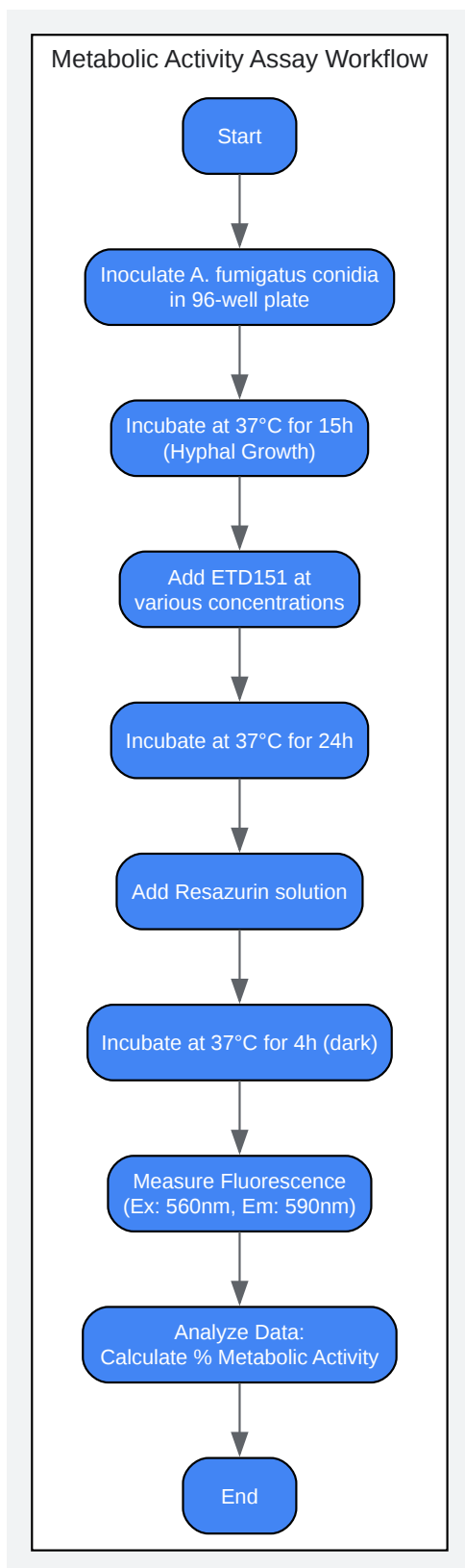
Aspergillus fumigatus is a ubiquitous opportunistic fungal pathogen that can cause severe and life-threatening infections, particularly in immunocompromised individuals. The emergence of resistance to frontline azole antifungals poses a significant clinical challenge, necessitating the development of novel therapeutic agents. **ETD151**, a synthetic peptide optimized from butterfly defensins, has emerged as a promising antifungal candidate with potent activity against *A. fumigatus*, including azole-resistant strains.[1][2][3] This technical guide provides an in-depth overview of the anti-aspergillus activity of **ETD151**, focusing on its mechanism of action, quantitative efficacy, and the experimental protocols used for its evaluation.

Mechanism of Action

The primary molecular target of **ETD151** in *Aspergillus fumigatus* is the glycosphingolipid glucosylceramide (GlcCer), an essential component of the fungal cell membrane.[1][3] The antifungal activity of **ETD151** is contingent upon the presence of GlcCer in the fungal membrane.[1][3] **ETD151** localizes to the cell surface and binds directly to GlcCer, leading to a multifaceted mechanism of action that includes membrane permeabilization and the disruption of crucial cellular processes.[1] This interaction ultimately results in significant morphological alterations to the hyphae and a reduction in metabolic activity, leading to fungal growth inhibition.[1][3]

A transcriptomic analysis of *A. fumigatus* treated with **ETD151** revealed significant transcriptional changes. After 30 minutes of exposure to 0.156 μ M **ETD151**, 90 genes were modulated, with 47 being upregulated and 43 downregulated. After one hour, 25 genes were significantly modulated.[1] Further details from the full study would be required to elucidate the specific signaling pathways affected. However, a proteomic study on the closely related fungus *Botrytis cinerea* indicated that **ETD151** impacts at least six molecular pathways: the spliceosome, ribosome, protein processing in the endoplasmic reticulum, endocytosis, the MAPK signaling pathway, and oxidative phosphorylation.





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References

- 1. researchgate.net [researchgate.net]
- 2. Reddit - The heart of the internet [reddit.com]
- 3. Antifungal activity of ETD151 against azole-susceptible and -resistant *Aspergillus fumigatus* clinical isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
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